

Personal protective equipment for handling 1-Methyl-1H-indazole-5-carbonitrile

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Compound of Interest

Compound Name: 1-Methyl-1H-indazole-5-carbonitrile

Cat. No.: B1311863

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Essential Safety and Handling Guide for 1-Methyl-1H-indazole-5-carbonitrile

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1-Methyl-1H-indazole-5-carbonitrile**. Adherence to these procedures is vital for ensuring laboratory safety and regulatory compliance.

Chemical Identifier:

- IUPAC Name: 1-methylindazole-5-carbonitrile
- CAS Number: 189107-45-7
- Molecular Formula: C₉H₇N₃
- Molecular Weight: 157.176

Hazard Identification: This substance is classified as harmful and an irritant.[\[1\]](#)

Hazard Statement	Code
Harmful if swallowed	H302
Causes skin irritation	H315
Causes serious eye irritation	H319
May cause respiratory irritation	H335
Signal Word: Warning	
Pictogram: GHS07 (Harmful/Irritant)	

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **1-Methyl-1H-indazole-5-carbonitrile**.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Protection Type	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [4]
Hand Protection	Wear protective gloves. Nitrile gloves are a suitable option for protection against a wide range of chemicals. [5] [6] [7] [8] Dispose of contaminated gloves after use. [9]
Skin and Body Protection	Wear protective clothing to prevent skin contact. [10] Take off contaminated clothing and wash it before reuse. [11]
Respiratory Protection	Use only outdoors or in a well-ventilated area. [1] [9] Do not breathe dust, fume, gas, mist, vapors, or spray. [1]

Operational and Disposal Plans

Handling and Storage:

- Ventilation: Handle in a well-ventilated place.[11]
- Hygiene: Do not eat, drink, or smoke when using this product.[1] Wash hands thoroughly after handling.[1][11]
- Storage: Keep the container tightly closed. Store in a cool, dry, and dark place, preferably under an inert gas.[11]

Spill Management:

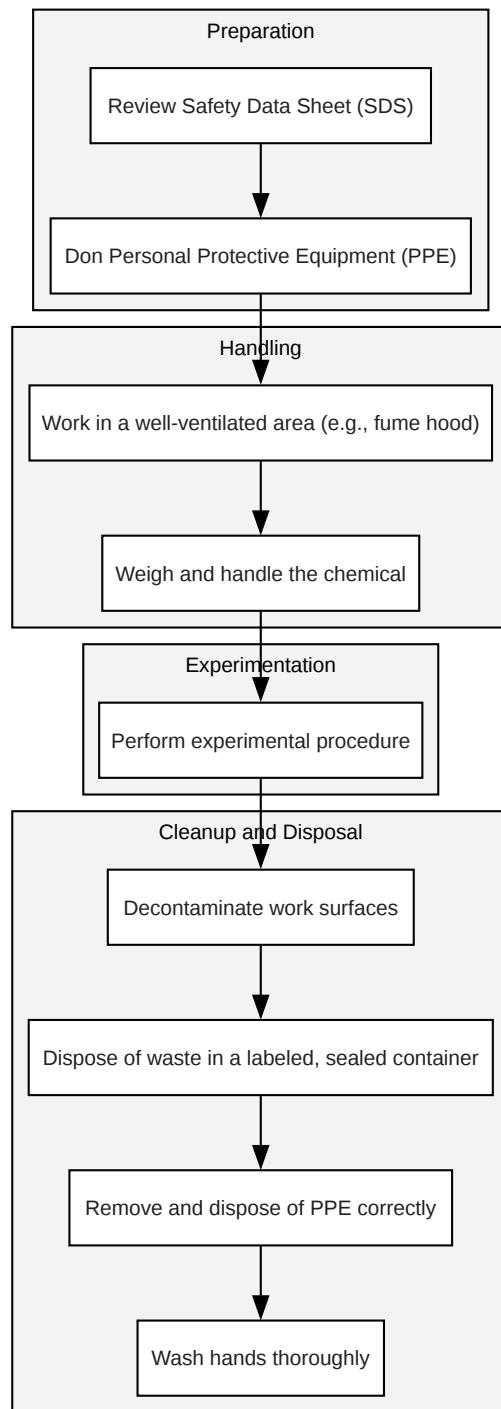
- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure adequate ventilation.
- Contain: Use appropriate personal protective equipment. Sweep up the solid material and place it into a suitable, labeled container for disposal.[4]
- Clean: Clean the affected area thoroughly.
- Report: Report the spill according to your institution's protocols.

Disposal: Chemical waste must be disposed of in accordance with local, regional, and national regulations.[9] Do not mix with other waste.[9] Ensure that the waste containers are properly labeled.

Experimental Workflow

The following diagram outlines the logical workflow for the safe handling of **1-Methyl-1H-indazole-5-carbonitrile**.

Safe Handling Workflow for 1-Methyl-1H-indazole-5-carbonitrile

[Click to download full resolution via product page](#)**Caption: Logical workflow for handling 1-Methyl-1H-indazole-5-carbonitrile.**

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